

Quantifying Liver Function with Mangoral-Enhanced Imaging: Application Notes and Protocols

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Compound of Interest

Compound Name: Mangoral
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Introduction

Mangoral, an oral manganese-based contrast agent, offers a promising alternative to gadolinium-based contrast agents (GBCAs) for magnetic resonance imaging (MRI), particularly for patients with severe renal impairment who are at risk of nephrogenic systemic fibrosis (NSF).[1][2] Its active component, manganese, is taken up by functional hepatocytes, leading to an enhancement of the liver parenchyma on T1-weighted MR images. This selective uptake provides a basis for quantifying liver function and improving the detection and characterization of focal liver lesions.[3][4] This document provides detailed application notes and protocols for utilizing **Mangoral**-enhanced imaging to quantify liver function.

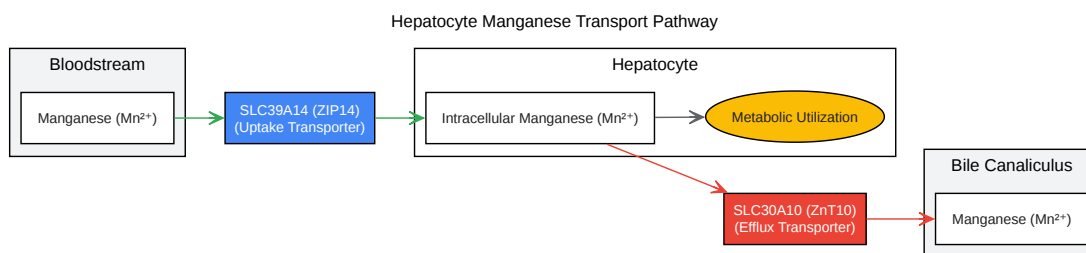
Principle of Action

Mangoral's utility in liver imaging stems from the in vivo behavior of its manganese component. After oral administration, manganese is absorbed and transported to the liver. Healthy hepatocytes actively take up manganese, which shortens the T1 relaxation time of the

surrounding tissue.[5][6] This results in a significant increase in signal intensity on T1-weighted MRI scans, making the normal liver parenchyma appear brighter.[3][5] Conversely, most liver lesions of non-hepatocellular origin, such as metastases, do not take up manganese and therefore appear hypointense relative to the enhanced liver tissue.[3][4] This differential enhancement improves the contrast between lesions and healthy liver tissue, aiding in their detection and delineation.[7][8]

Signaling Pathway of Manganese Uptake in Hepatocytes

The uptake of manganese into hepatocytes is a regulated process mediated by specific transmembrane transporters. Following its release from the carrier molecule, manganese ions (Mn^{2+}) are transported from the bloodstream across the basolateral membrane of hepatocytes. The primary transporter responsible for this uptake is the solute carrier SLC39A14, also known as ZIP14.[9][10] Studies have shown that a deficiency in SLC39A14 impairs hepatic manganese uptake.[9] Once inside the hepatocyte, manganese can be utilized for metabolic processes or excreted into the bile. The efflux of manganese from the hepatocyte into the bile canaliculus is mediated by another transporter, SLC30A10 (ZnT10).[9][11] The coordinated action of these transporters is crucial for maintaining manganese homeostasis within the liver.



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Hepatocyte Manganese Transport Pathway

Quantitative Data from Preclinical and Clinical Studies

The following tables summarize quantitative data from studies evaluating **Mangoral** (oral) and its intravenous formulation, mangafodipir trisodium (Teslascan), for liver imaging.

Table 1: Preclinical Data for Mangafodipir Trisodium (Intravenous)

Parameter	Value	Study Details	Reference
T1 Relaxivity (in liver tissue)	21.7 (mmol/L) ⁻¹ .s ⁻¹	Preclinical evaluation in animal models.	[12] [13]
Time to Maximum Liver Enhancement	30 minutes post-injection	Biodistribution studies in rats.	[12] [13]
Liver Uptake	13% of total body activity at 30 minutes	⁵⁴ MnDPDP biodistribution studies.	[12] [13]
Increase in Tumor-Liver Contrast-to-Noise Ratio	Fivefold increase over baseline	50 µmol/kg dose in an animal model.	[12] [13]

Table 2: Clinical Data for Mangafodipir Trisodium (Intravenous)

Parameter	Observation	Study Details	Reference
Onset of Liver Signal Intensity Increase	1-3 minutes post-injection	Study in 12 healthy male volunteers.	[5]
Time to Steady-State Enhancement	5-10 minutes post-injection	Study in 12 healthy male volunteers.	[5]
Duration of Liver Enhancement	Detectable up to 24 hours post-injection	Clinical observations.	[5]
Signal Intensity Increase in Abdominal Organs	Significant increase in liver, pancreas, spleen, and kidneys on T1-weighted images.	Study in 30 patients with focal liver lesions.	[14]
Lesion-to-Liver Contrast-to-Noise Ratio	Significant increase in post-contrast T1-weighted GE sequence.	Study in 30 patients with focal liver lesions.	[14]

Table 3: Clinical Trial Protocol for **Mangoral** (Oral) - SPARKLE Study (NCT04119843)

Parameter	Details	Reference
Patient Population	Adults with known or suspected focal liver lesions and severe renal impairment (eGFR < 30 mL/min/1.73 m ²).	[15] [16] [17]
Dosage	Single oral dose of Mangoral containing 800 mg manganese (II) chloride tetrahydrate, 500 mg L-alanine, and 800 IU vitamin D3.	[15] [16]
Primary Efficacy Endpoint	Visualization of detected focal liver lesions in combined MRI (Mangoral-enhanced + unenhanced) compared to unenhanced MRI.	[15]
Quantitative Assessment	Measurement of signal intensity (SI) in the liver and liver lesions to calculate lesion-to-liver contrast.	[15]

Experimental Protocols

The following are generalized protocols for conducting **Mangoral**-enhanced MRI for liver function quantification. Specific parameters may need to be optimized based on the available MRI hardware, software, and the specific research question.

Preclinical Imaging Protocol (Animal Models)

- Animal Preparation:
 - Fast animals overnight with free access to water to reduce gastrointestinal signal.
 - Anesthetize the animal using an appropriate method (e.g., isoflurane inhalation) and maintain anesthesia throughout the imaging procedure.

- Monitor physiological parameters (respiration, heart rate, temperature) continuously.
- Contrast Agent Administration:
 - For intravenous administration of mangafodipir trisodium, administer a dose of 5-10 $\mu\text{mol/kg}$ body weight via a tail vein catheter.
 - For oral administration of a **Mangoral** formulation, administer via gavage. The dosage should be optimized based on the specific formulation and animal model.
- MRI Acquisition:
 - Position the animal in the MRI scanner, ensuring the liver is within the imaging coil's field of view.
 - Pre-contrast Imaging: Acquire baseline T1-weighted and T2-weighted images of the liver.
 - T1-weighted sequences: Use a gradient-echo (GRE) or spin-echo (SE) sequence.
 - T2-weighted sequences: Use a fast spin-echo (FSE) or turbo spin-echo (TSE) sequence.
 - Post-contrast Imaging:
 - For intravenous administration, begin dynamic T1-weighted imaging immediately after contrast injection and continue for at least 30-60 minutes to capture the enhancement kinetics.
 - For oral administration, acquire T1-weighted images at multiple time points post-administration (e.g., 1, 2, 4, and 24 hours) to determine the optimal imaging window.
 - Repeat T2-weighted imaging post-contrast.
- Image Analysis:
 - Draw regions of interest (ROIs) on the liver parenchyma and any visible lesions on both pre- and post-contrast images.

- Calculate the signal-to-noise ratio (SNR) and contrast-to-noise ratio (CNR) between the liver and lesions.
- Quantify the change in signal intensity or T1 relaxation time in the liver parenchyma over time.

Clinical Imaging Protocol (Human Subjects)

This protocol is based on the principles of the SPARKLE clinical trial for oral **Mangoral**.

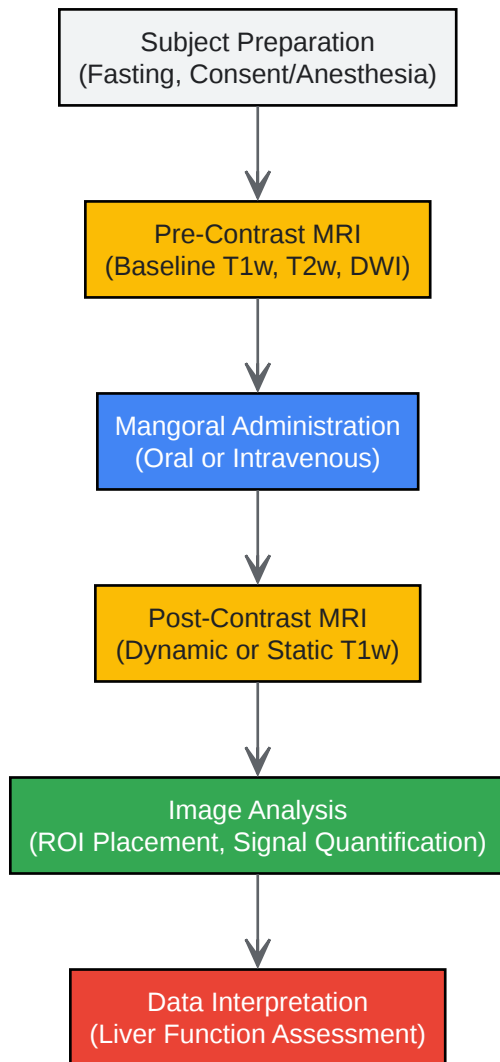
- Patient Preparation:
 - Patients should fast for at least 4 hours prior to **Mangoral** administration.
 - Obtain informed consent and screen for any contraindications.
- Contrast Agent Administration:
 - Administer a single oral dose of **Mangoral** as specified in the clinical trial protocol (e.g., 800 mg manganese (II) chloride tetrahydrate).[\[15\]](#)[\[16\]](#)
- MRI Acquisition:
 - Unenhanced MRI: Perform a baseline MRI of the liver prior to **Mangoral** administration.[\[1\]](#)
This should include:
 - T1-weighted in-phase and out-of-phase sequences.[\[18\]](#)
 - T2-weighted sequences with and without fat saturation.[\[18\]](#)
 - Diffusion-weighted imaging (DWI).[\[18\]](#)
 - **Mangoral**-Enhanced MRI: Perform the enhanced MRI within a few hours after oral administration of **Mangoral**.[\[19\]](#) The protocol should include:
 - T1-weighted gradient-echo sequences with fat saturation.
- Image Analysis:

- Qualitative assessment by blinded readers to evaluate lesion border delineation and lesion contrast compared to the liver background.[\[15\]](#)
- Quantitative analysis by placing ROIs on the liver parenchyma and detected lesions on both unenhanced and **Mangoral**-enhanced images.
- Calculate the relative signal intensity changes and lesion-to-liver contrast ratios.

Experimental Workflow

The following diagram illustrates a typical workflow for a study quantifying liver function using **Mangoral**-enhanced MRI.

Experimental Workflow for Mangoral-Enhanced Liver MRI



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Workflow for **Mangoral**-Enhanced Liver MRI

Conclusion

Mangoral-enhanced MRI is a valuable tool for the non-invasive quantification of liver function and the improved characterization of liver lesions. By understanding the underlying principles of manganese uptake in hepatocytes and following standardized imaging and analysis protocols, researchers and clinicians can leverage this technology to gain insights into liver

pathophysiology and improve patient management, especially in populations where gadolinium-based contrast agents are contraindicated. Further research and clinical validation will continue to refine the applications of **Mangoral** in diagnostic imaging.

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